

Chemical Identification & Characterization

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Compound Focus: 4-acetoxy EPT

CAS No.: 2750249-90-0

Cat. No.: S11217290

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The table below summarizes the basic chemical information for 4-AcO-EPT, which is essential for its identification in analytical workflows.

Property	Description
IUPAC Name	3-(2-(ethyl(propyl)amino)ethyl)-1H-indol-4-yl acetate [1] [2]
Other Names	4-Acetoxy-N-ethyl-N-propyltryptamine [2]
Chemical Formula	C ₁₇ H ₂₄ N ₂ O ₂ [2]
Molecular Weight	288.39 g/mol [2]
Common Salt Form	4-AcO-EPT Fumarate (often a fumarate salt-fumaric acid adduct) [3]

A key point for researchers is that 4-AcO-EPT fumarate has been characterized as a **fumarate salt that is also a fumaric acid adduct** [3]. Previous research may have mischaracterized it as a simple hydrofumarate, an error that can compromise all downstream analytical data [3].

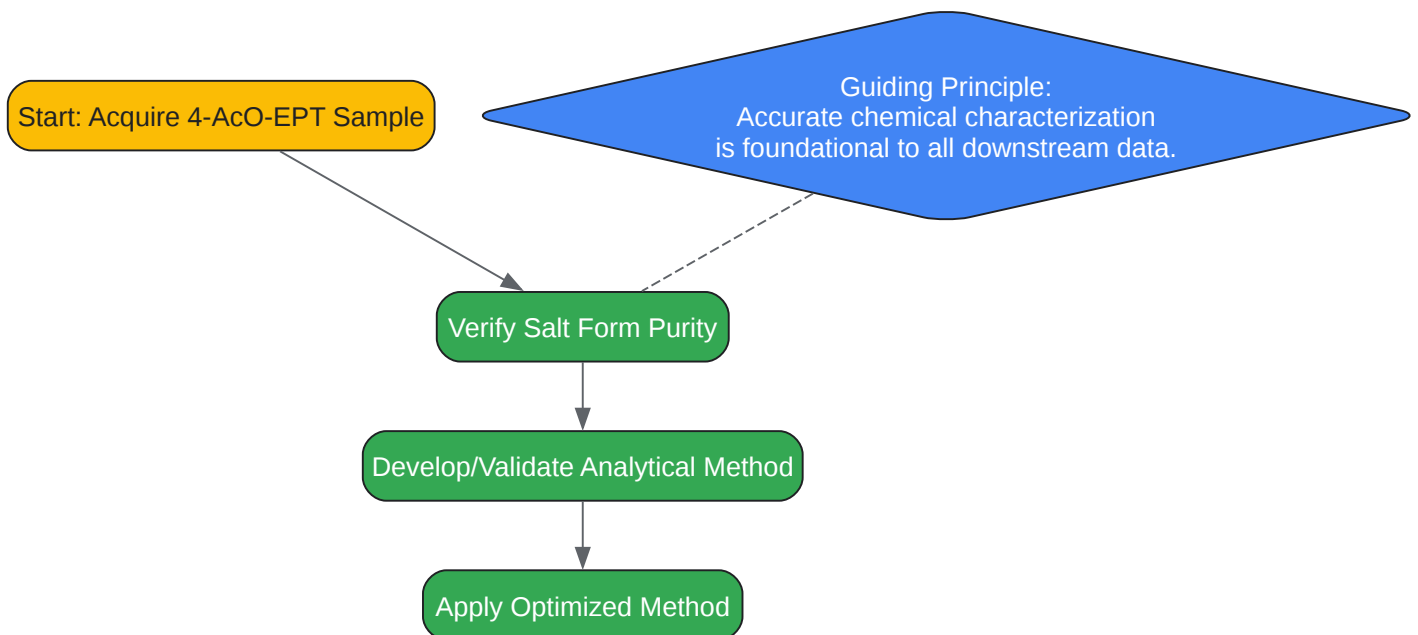
Suggested Troubleshooting and Research Directions

In the absence of direct literature on sensitivity improvement, your technical guides could focus on the following areas:

- **Emphasize Accurate Characterization:** The foundational step for any method development is to ensure the compound is correctly identified. The crystal structure of 4-AcO-EPT fumarate fumaric acid has been published and can be used as a reference for verifying your standard materials [3].
- **Consult General Best Practices:** Without specific protocols for 4-AcO-EPT, you will need to rely on and adapt general analytical method development principles for tryptamines. This includes optimizing parameters for techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Investigate Related Compounds:** Given the lack of direct data on 4-AcO-EPT, reviewing methodologies for its better-known analog, **4-AcO-DMT**, may provide a useful starting point for your experimental designs [4] [5].

Experimental Workflow for Characterization

The following diagram outlines a logical workflow for establishing a reliable analytical method, starting with the crucial verification of the compound's structure:



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References

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